

Unveiling the Many Names of a Key Threonine Derivative

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Compound of Interest

Compound Name: *H-Thr(tBu)-OMe.HCl*

Cat. No.: B555313

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For researchers and scientists in the field of drug development and peptide chemistry, precision in identifying chemical compounds is paramount. The protected amino acid derivative commonly known as **H-Thr(tBu)-OMe.HCl** is a versatile building block, but is referred to by a variety of synonyms in scientific literature and commercial listings. This guide provides a comprehensive compilation of these alternative names to ensure accurate identification and sourcing.

The primary chemical name for **H-Thr(tBu)-OMe.HCl** is O-tert-Butyl-L-threonine methyl ester hydrochloride. This name explicitly describes the structure: an L-threonine core with a tert-butyl ether protecting group on the side chain hydroxyl group and a methyl ester at the C-terminus, supplied as a hydrochloride salt.

A summary of the various synonyms and identifiers for this compound is presented below.

Category	Synonym / Identifier
Systematic Names	Methyl (2S,3R)-2-amino-3-(tert-butoxy)butanoate hydrochloride[1]
	Methyl O-(2-methyl-2-propanyl)-L-threoninate hydrochloride[2][3]
	L-Threonine, O-(1,1-dimethylethyl)-, methyl ester, hydrochloride[1][3]
Common Abbreviations	H-L-Thr(tBu)-OMe HCl[2]
	H-Thr(But)-OMe HCl[3]
	L-Thr(tBu)-OMe·HCl[4]
	H-Thr(tBu)-OMe hydrochloride[1]
	O-tert-Butyl-L-threonine methyl ester hydrochloride salt[5][6]
CAS Number	71989-43-0[1][3][4][5]
MDL Number	MFCD00077111[3][4]

Understanding the Nomenclature

The variety in nomenclature arises from different conventions for representing protecting groups and amino acid derivatives. The "H-" prefix indicates a free amino group, while "-OMe" signifies a methyl ester. The "(tBu)" or "(But)" denotes the tert-butyl protecting group on the threonine side chain. The ".HCl" suffix indicates that the compound is in the form of a hydrochloride salt.

This compilation of synonyms, including systematic names, common abbreviations, and unique identifiers like the CAS number, serves as a valuable resource for researchers. Accurate identification is the first step in successful experimental design and procurement for the synthesis of novel peptides and pharmaceuticals.

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References

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Phone: (601) 213-4426

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